

Milciclib maleate clinical trial phase IIa results

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Compound Focus: Milciclib Maleate

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Milciclib Phase IIa Clinical Trial Data in HCC

The table below summarizes the key design and efficacy results from a Phase IIa trial of Milciclib in patients with unresectable or metastatic HCC who were resistant or intolerant to Sorafenib [1] [2].

Trial Characteristic	Details
ClinicalTrials.gov ID	NCT03109886 [1]
Study Design	Single-arm, multi-center trial [1]
Patient Population	31 enrolled patients with unresectable or metastatic HCC, all Sorafenib-refractory or intolerant [1]
Treatment Regimen	Milciclib 100 mg, 4 days on/3 days off in 4-week cycles [1]
Primary Endpoint	Safety (Met) [1]
Key Efficacy Results	Value
Clinical Benefit Rate (CBR) at 6 months	64.3% (in 28 evaluable patients) [1]
Objective Response Rate (ORR)	3.6% (1 Partial Response) [1]

Trial Characteristic	Details
Stable Disease (SD) Rate	60.7% [1]
Median Progression-Free Survival (mPFS)	5.9 months [1]
Median Time to Progression (mTTP)	5.9 months [1]

The trial concluded that Milciclib was well-tolerated with a manageable toxicity profile and no drug-related deaths were reported [1].

CDK Inhibitor Profiling and Indications Comparison

Milciclib and the approved CDK4/6 inhibitors have distinct targeting profiles and are developed for different cancers. The following table provides a comparative overview.

Drug Name	Primary CDK Targets	Key Approved/Research Indications	Development Stage for Listed Indications
Milciclib	CDK1, CDK2, CDK4, CDK5, CDK7 [3] [4]	Hepatocellular Carcinoma (HCC), Thymic Carcinoma, Colorectal Cancer (Research)	Phase IIa (HCC), Phase II (Thymic Carcinoma) [1] [3] [4]
Palbociclib	CDK4, CDK6 [5] [6]	HR+/HER2- Advanced/Metastatic Breast Cancer	Approved (FDA, etc.) [5] [6]
Ribociclib	CDK4, CDK6 [5] [6]	HR+/HER2- Advanced/Metastatic Breast Cancer	Approved (FDA, etc.) [5] [6]
Abemaciclib	CDK4, CDK6 [5] [6]	HR+/HER2- Advanced/Metastatic Breast Cancer	Approved (FDA, etc.) [5] [6]

Experimental Protocols from Key Studies

For research reproducibility, here are the methodologies from pivotal trials and studies.

- **Milciclib Phase IIa HCC Trial (NCT03109886) Design [1]**

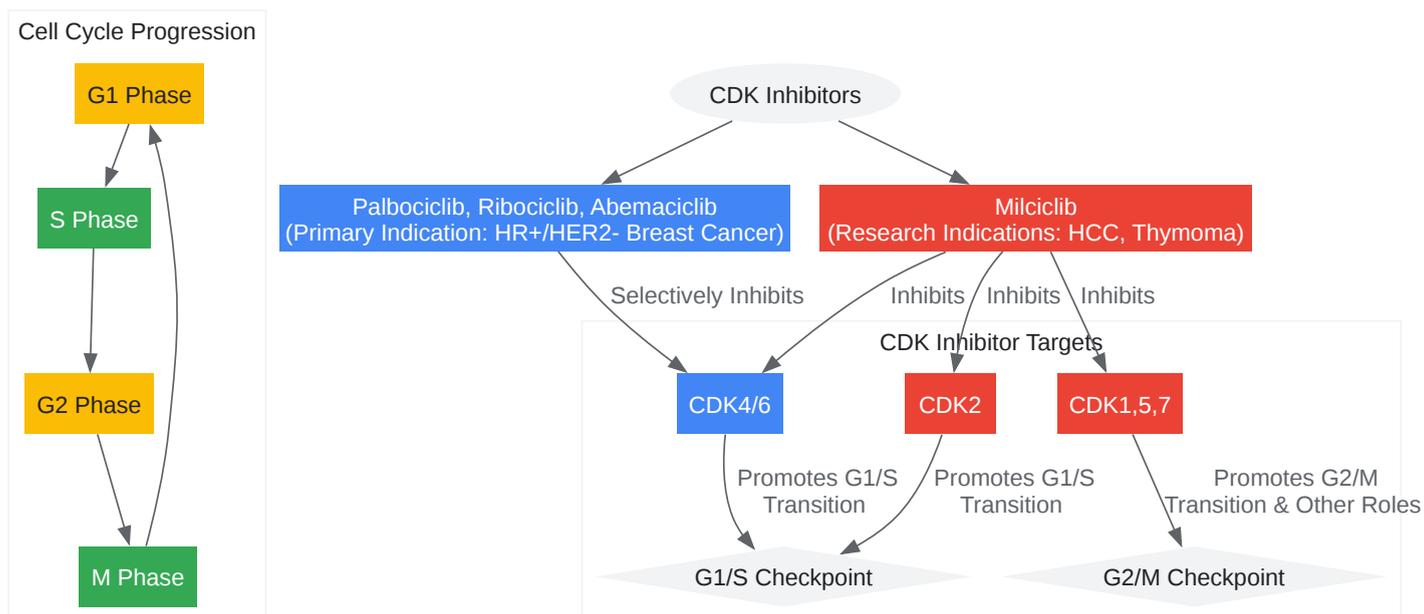
- **Patients:** Adults with recurrent or metastatic HCC, Child-Pugh score ≤ 6 , ECOG status 0-1, who failed prior Sorafenib.
- **Treatment:** Oral **Milciclib maleate** (100 mg) once daily, 4 days on/3 days off per week, in 4-week cycles.
- **Assessment:** Treatment paused on Day 90 for tumor assessment. Patients with clinical benefit resumed treatment until Day 180.
- **Endpoints:** Primary endpoint was safety. Secondary endpoints included ORR, PFS, TTP, and duration of response.

- **Preclinical Study on Milciclib in Colorectal Cancer (CRC) Models [4]**

- **Cell Lines:** Human CRC cells (e.g., HCT116, RKO) and normal intestinal epithelial cells (NCM460).
- **Viability Assay:** Cells treated with Milciclib for 72 hours, measured with Cell Counting Kit-8 (CCK-8).
- **Colony Formation:** Cells treated with Milciclib (200, 400, 800 nM) for 72 hours, then cultured in drug-free medium until colony formation.
- **Radiosensitivity:** Clonogenic survival assay performed on parental and radiation-resistant CRC cells exposed to Milciclib and irradiation (0-8 Gy).

CDK Inhibitor Mechanisms and Clinical Context

The following diagrams illustrate the cellular mechanisms and clinical positioning of these inhibitors.



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Interpretation Guide for Researchers

When evaluating this data for drug development decisions:

- **Mechanistic Profile:** Milciclib's inhibition of CDK2 is a key differentiator being explored to overcome radioresistance in solid tumors like colorectal cancer [4].
- **Clinical Data Maturity:** The available data for Milciclib is from early-phase trials. While the 64.3% CBR in a Sorafenib-resistant HCC population is encouraging [1], it requires validation in larger, randomized trials.
- **Safety Positioning:** The manageable toxicity profile of Milciclib is noted as a potential advantage in HCC, a patient population often with compromised liver function and low tolerance for severe side effects [1].

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References

1. Milciclib Shows Early Clinical Benefit in Previously Treated ... [targetedonc.com]
2. Clinical Trials Register [clinicaltrialsregister.eu]
3. Tiziana Completes Patient Enrollment in a Phase 2a Trial ... [tizianalifesciences.com]
4. Milciclib-mediated CDK2 inhibition to boost radiotherapy ... [pmc.ncbi.nlm.nih.gov]
5. Advances in CDK4 and 6 Inhibitors: Transforming Breast ... [pmc.ncbi.nlm.nih.gov]
6. Recent progress of CDK4/6 inhibitors' current practice in ... [nature.com]

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